

Physical properties of Dimethyl 4-bromophthalate (melting point, boiling point)

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Compound of Interest

Compound Name: Dimethyl 4-bromophthalate

Cat. No.: B1312631

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Physical Properties of Dimethyl 4-bromophthalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **Dimethyl 4-bromophthalate**, a chemical intermediate of interest in organic synthesis and pharmaceutical development. This document summarizes its key physical constants and outlines the standard methodologies employed for their determination.

Core Physical Properties

The melting and boiling points are fundamental physical constants that provide insights into the purity and physical state of a substance under varying temperature and pressure conditions.

Physical Property	Value	Conditions
Melting Point	33-42 °C	Not Applicable
Boiling Point	177-178 °C	13 Torr

The reported melting point for **Dimethyl 4-bromophthalate** shows some variation across different sources, with ranges cited as 33-35 °C[1][2], 38 °C, and 38-42 °C[3]. This variability may be attributed to differences in the purity of the samples or the specific experimental

techniques employed for measurement. The compound is described as a white to yellow solid below 38°C and a liquid above 40°C[2]. The boiling point is consistently reported at 177-178 °C under reduced pressure (13 Torr)[1][2].

Experimental Protocols

While specific experimental documentation for the determination of these values for **Dimethyl 4-bromophthalate** is not readily available in the public domain, the following are detailed, standard laboratory protocols that are typically employed for such measurements.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **Dimethyl 4-bromophthalate**, finely powdered
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **Dimethyl 4-bromophthalate** is finely ground using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, and the tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.

- Heating and Observation:
 - The sample is heated at a rapid rate initially to approach the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute approximately 15-20 °C below the anticipated melting point.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range.
- Data Recording: The observed melting point range is recorded. For a pure substance, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Micro Boiling Point Method)

For determining the boiling point of a small quantity of liquid, especially at reduced pressure, the micro boiling point method is suitable.

Apparatus:

- Small test tube or boiling tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Apparatus for vacuum distillation (if measuring at reduced pressure)
- Sample of **Dimethyl 4-bromophthalate**

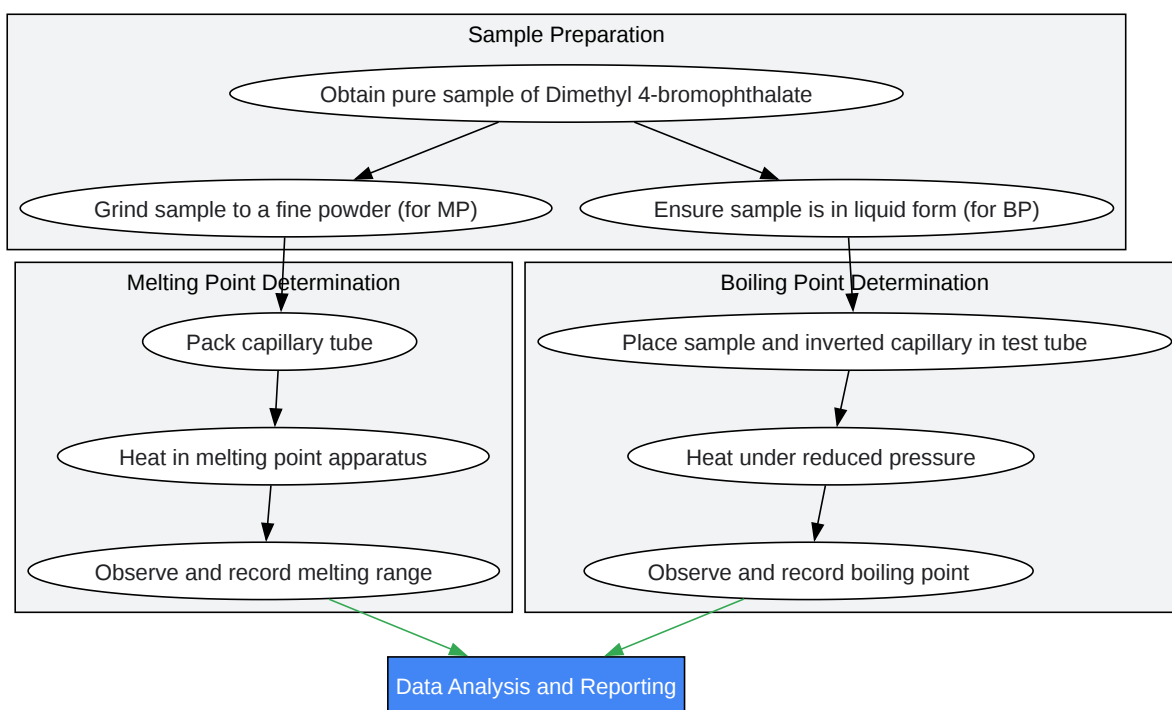
Procedure:

- **Sample Preparation:** A small volume (a few drops) of liquid **Dimethyl 4-bromophthalate** is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in the test tube.
- **Apparatus Assembly:** The test tube is attached to a thermometer and submerged in a heating bath. For measurements at reduced pressure, the setup is connected to a vacuum source, and the pressure is adjusted to the desired level (e.g., 13 Torr).
- **Heating and Observation:**
 - The heating bath is gently heated.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - The heating is continued until a steady and rapid stream of bubbles is observed.
 - The heat source is then removed, and the bath is allowed to cool slowly.
 - The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point at that pressure.
- **Data Recording:** The observed boiling point and the corresponding pressure are recorded.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of **Dimethyl 4-bromophthalate**.

Workflow for Physical Property Determination of Dimethyl 4-bromophthalate

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Workflow for Physical Property Determination

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References

- 1. DIMETHYL 4-BROMOPHTHALATE CAS#: 87639-57-4 [m.chemicalbook.com]
- 2. DIMETHYL 4-BROMOPHTHALATE CAS#: 87639-57-4 [amp.chemicalbook.com]
- 3. 87639-57-4 Dimethyl 4-bromophthalate AKSci Z5240 [aksci.com]
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